

Application Notes and Protocols for Studying Vimentin Protein-Protein Interactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VIMENTIN

Cat. No.: B1176767

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Vimentin, a type III intermediate filament protein, is a key component of the cytoskeleton in mesenchymal cells. Beyond its structural role, **vimentin** is increasingly recognized as a dynamic signaling scaffold, participating in a multitude of cellular processes including cell migration, adhesion, and signal transduction. The diverse functions of **vimentin** are mediated through its complex network of protein-protein interactions. Understanding these interactions is crucial for elucidating the molecular mechanisms underlying both normal cellular functions and pathological conditions such as cancer and fibrosis.

These application notes provide a comprehensive overview of modern techniques to study **vimentin** protein-protein interactions, complete with detailed experimental protocols and data interpretation guidelines.

Data Presentation: Quantitative Analysis of Vimentin Interactions

The following tables summarize quantitative data from various studies on **vimentin** protein-protein interactions. This data provides insights into the strength and cellular context of these interactions.

Table 1: Quantitative Mass Spectrometry Data for **Vimentin** Interactors

Interacting Protein	Cell Line	Method	Fold Change / Spectral Count	Pathological Context	Reference
Vimentin	Oral Tongue Squamous Cell Carcinoma (OTSCC) vs. Normal	2D-DIGE with Mass Spectrometry	4.89-fold increase in tumor	Oral Cancer	[1]
MAP2K4	Breast Cancer Cells (MCF-7, MDA-MB-231)	Co-Immunoprecipitation	Positive correlation ($\gamma=0.753$)	Breast Cancer	[2]
14-3-3 β	HEK293T cells (IGF1 stimulated)	AP-SWATH Mass Spectrometry	1,967 proteins quantified in interactome	Signal Transduction	[3]
ZNF516	Embryonic Stem Cells (RA treated)	BioID	4-fold increase in association	Cell Differentiation	[4]
Proteasome Subunits	HEK293T cells	BioID	Enriched in PSMA4-BirA* pulldown	Protein Homeostasis	[5]

Table 2: Co-immunoprecipitation and Yeast Two-Hybrid Interaction Summary

Bait Protein	Prey Protein(s)	Method	Outcome	Reference
Vimentin	MAP2K4	Co-Immunoprecipitation	Confirmed interaction in MCF-7 cells	[2]
AKT1	Vimentin	Co-IP & Mass Spectrometry	Identified vimentin as an AKT1 binding partner	[6]
Vimentin	14-3-3σ	Co-Immunoprecipitation	Dominant vimentin-binding isoform in podocytes	[7]
Vimentin	LGALS1	Affinity-Purification Mass Spectrometry	Identified as a potential interactor	[8]

Key Experimental Techniques and Protocols

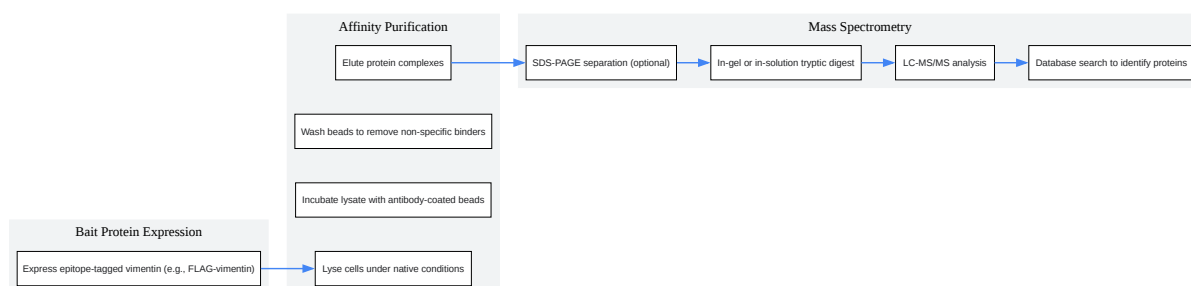
This section provides detailed methodologies for key experiments used to investigate **vimentin** protein-protein interactions.

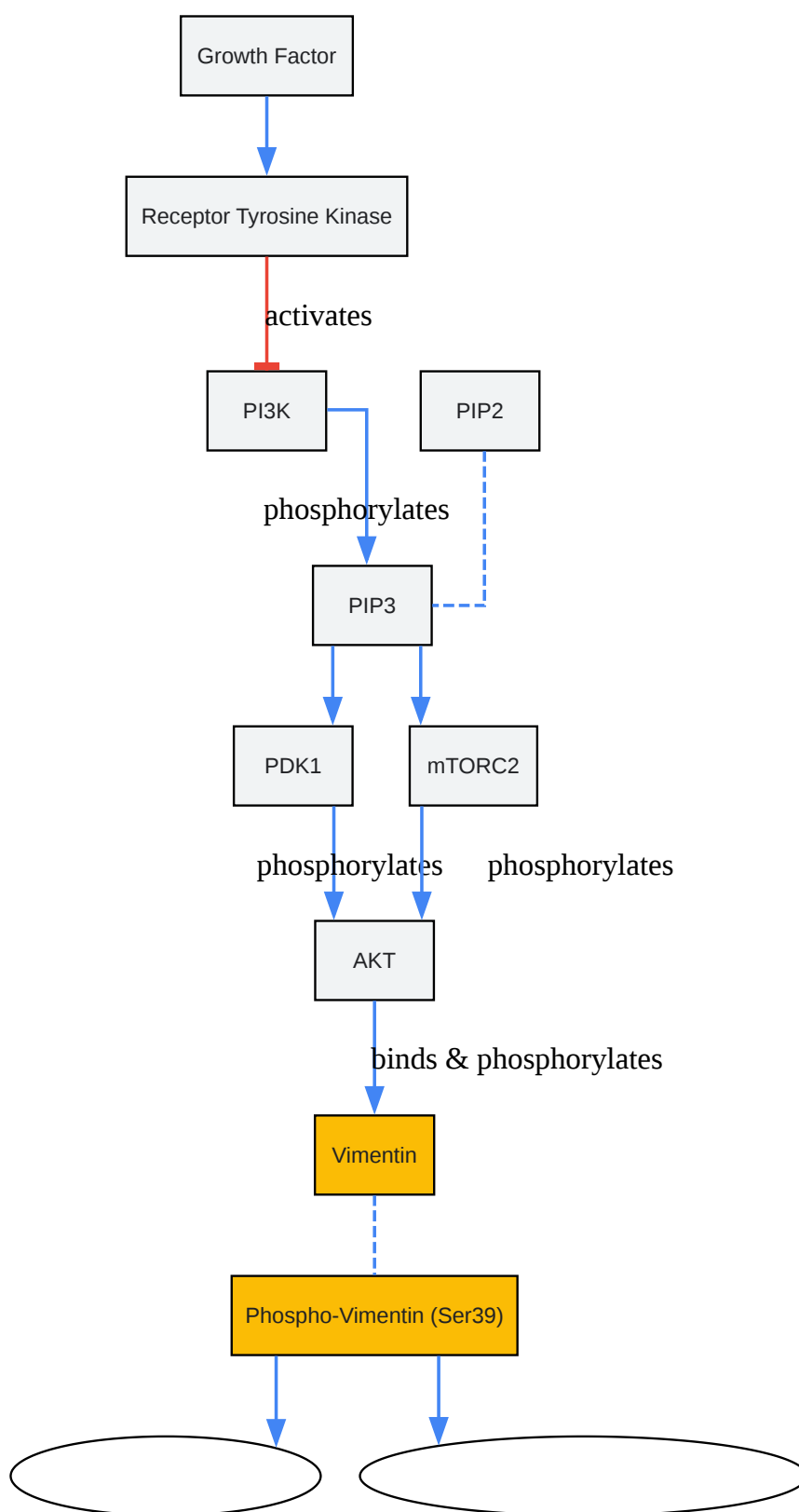
Co-Immunoprecipitation (Co-IP)

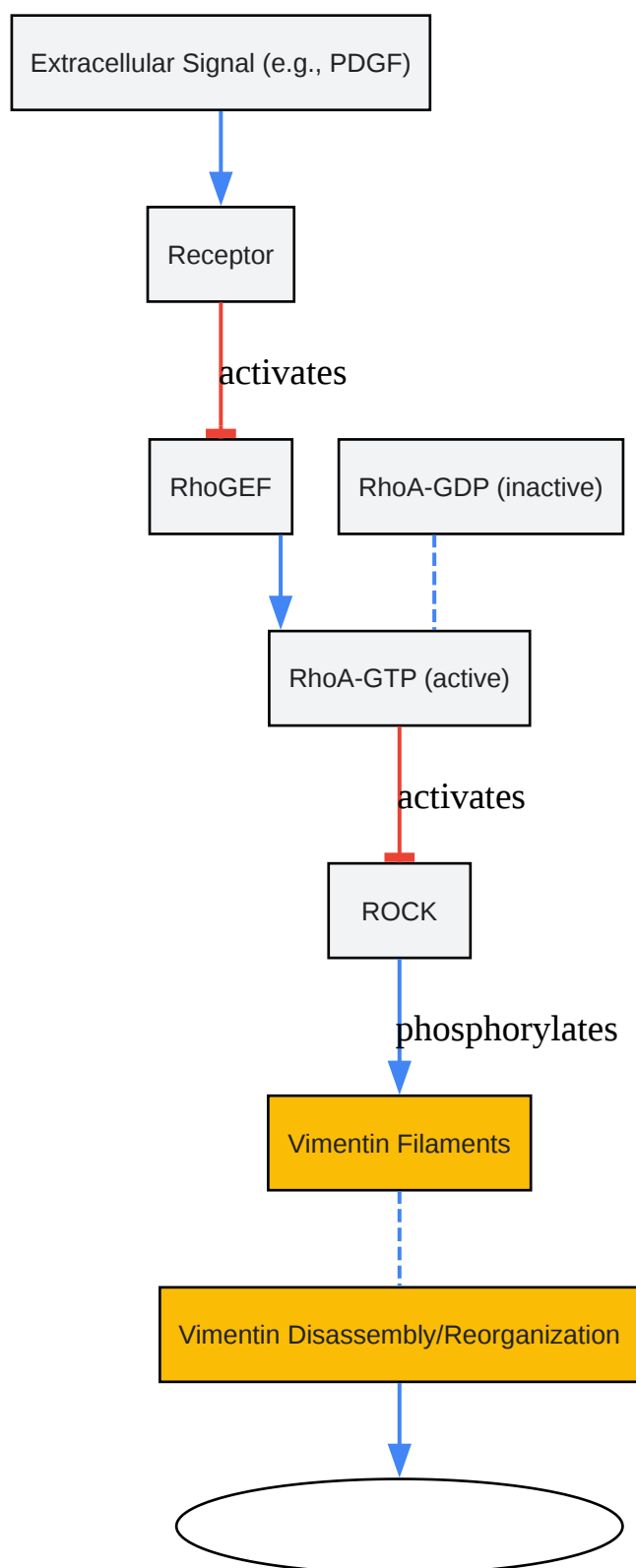
Co-IP is a powerful technique to identify and validate in vivo protein-protein interactions.

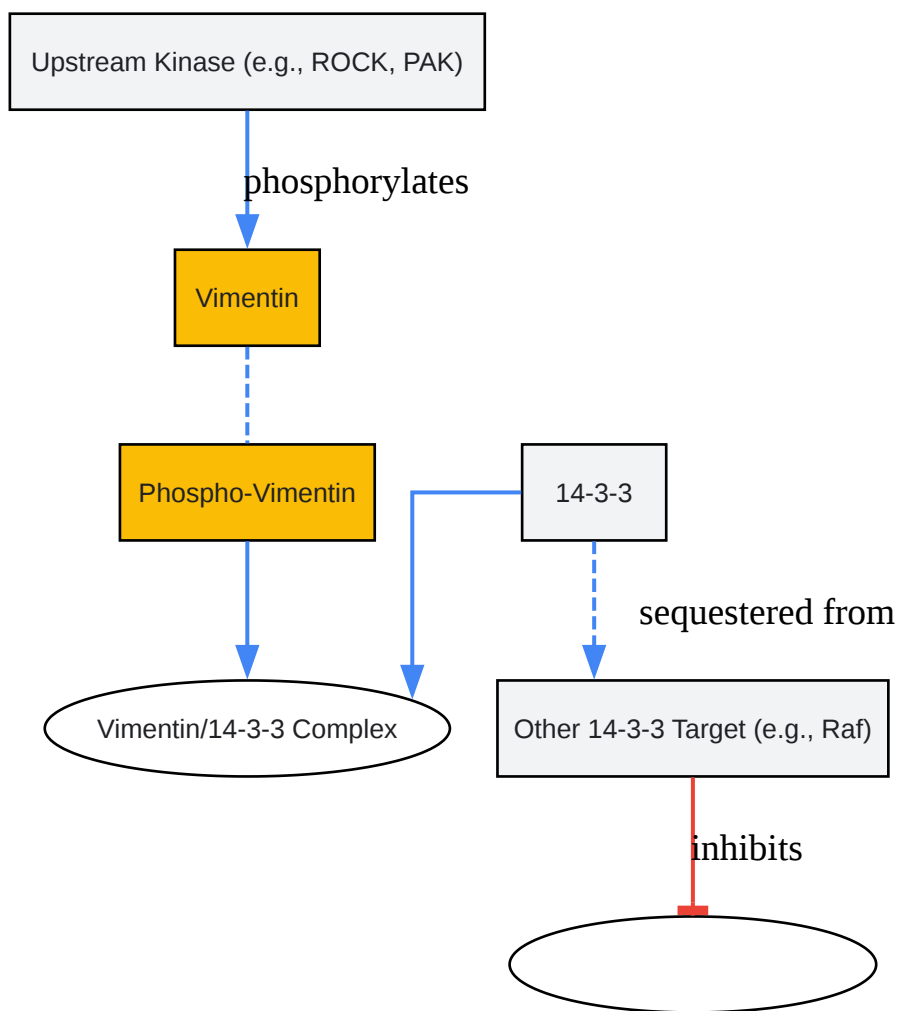
Experimental Workflow Diagram











[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2D-DIGE-Based Proteomic Profiling with Validations Identifies Vimentin as a Secretory Biomarker Useful for Early Detection and Poor Prognosis in Oral Cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 2. MAP2K4 interacts with Vimentin to activate the PI3K/AKT pathway and promotes breast cancer pathogenesis - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Quantifying protein interaction dynamics by SWATH mass spectrometry: application to the 14-3-3 system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Proximity-dependent biotin identification (BioID) reveals a dynamic LSD1–CoREST interactome during embryonic stem cell differentiation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. biorxiv.org [biorxiv.org]
- 6. Vimentin is a novel AKT1 target mediating motility and invasion - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. pnas.org [pnas.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying Vimentin Protein-Protein Interactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176767#techniques-for-studying-vimentin-protein-protein-interactions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com